

# Essential Safety and Logistical Information for Handling (2-Chloropropyl)benzene

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## Compound of Interest

Compound Name: (2-Chloropropyl)benzene

Cat. No.: B076291

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous chemicals like **(2-Chloropropyl)benzene**. This document provides crucial procedural guidance for the safe handling, storage, and disposal of this compound, aiming to be a preferred source for laboratory safety information.

**(2-Chloropropyl)benzene**, with the CAS number 934-53-2, is a combustible liquid that can cause severe skin burns, serious eye damage, and may lead to respiratory irritation.<sup>[1]</sup> Adherence to strict safety protocols is essential to minimize risks.

## Hazard Identification and Classification

**(2-Chloropropyl)benzene** is classified with the following hazards:

- Flammable Liquid: Combustible liquid.<sup>[1]</sup>
- Skin Corrosion/Irritation: Causes severe skin burns.<sup>[1]</sup>
- Eye Damage/Irritation: Causes serious eye damage.<sup>[1]</sup>
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.<sup>[1]</sup>

Hazard Classification	GHS Code	Signal Word
Flammable liquids (Category 4)	H227	Danger
Skin Corrosion (Category 1A)	H314	Danger
Serious Eye Damage (Category 1)	H318	Danger
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335	Danger

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(2-Chloropropyl)benzene** to prevent exposure:

PPE Category	Specification	Citation
Eye and Face Protection	Chemical goggles or safety glasses and a face shield.	<a href="#">[1]</a>
Hand Protection	Protective gloves.	<a href="#">[1]</a>
Skin and Body Protection	Wear suitable protective clothing.	<a href="#">[1]</a>
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection.	<a href="#">[1]</a>
Foot Protection	Safety shoes.	<a href="#">[1]</a>

## Safe Handling and Storage Protocols

Handling:

- Ensure adequate ventilation of the workstation.[\[1\]](#)

- Do not breathe fumes, mist, spray, or vapors.[1]
- Avoid contact with skin and eyes.[1]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]
- Use only non-sparking tools and follow proper grounding procedures to avoid static electricity.[1]
- Handle in accordance with good industrial hygiene and safety procedures. Do not eat, drink, or smoke when using this product.[1]
- Always wash hands after handling the product.[1]

#### Storage:

- Store in a dry, well-ventilated area.[1]
- Keep the container tightly closed when not in use.[1]
- Store at a temperature of 2 - 8 °C in an explosion-proof refrigerator.[1]
- The substance is moisture-sensitive; keep contents under an inert gas.[1]
- Incompatible materials to avoid include strong acids, strong bases, and strong oxidizing agents.[1]

## Emergency Procedures

#### First-Aid Measures:

- General Advice: In case of an accident or if you feel unwell, seek immediate medical advice. [1]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical advice/attention.[1]

- Skin Contact: Wash with plenty of soap and water. Remove contaminated clothing and shoes immediately. Get immediate medical advice/attention.[3][4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[3][4]
- Ingestion: Clean mouth with water. Do NOT induce vomiting. Get medical attention.[3][4][5]

#### Spill and Leak Procedures:

- For non-emergency personnel, only qualified individuals equipped with suitable protective equipment should intervene.[1]
- For emergency responders, do not take action without suitable protective equipment.[1]
- Eliminate all possible sources of ignition.[1]
- Stop the leak if it is safe to do so.[1]
- For large spills, dike for recovery or absorb with appropriate material and then take up with a pump or vacuum.[1]
- For small spills, take up with dry chemical absorbent.[1]
- Use explosion-proof equipment for cleanup.[1]
- Ventilate the area and dispose of the absorbent material in an appropriate container.[1]

## Disposal Plan

**(2-Chloropropyl)benzene** is a halogenated organic compound and must be disposed of as hazardous waste.

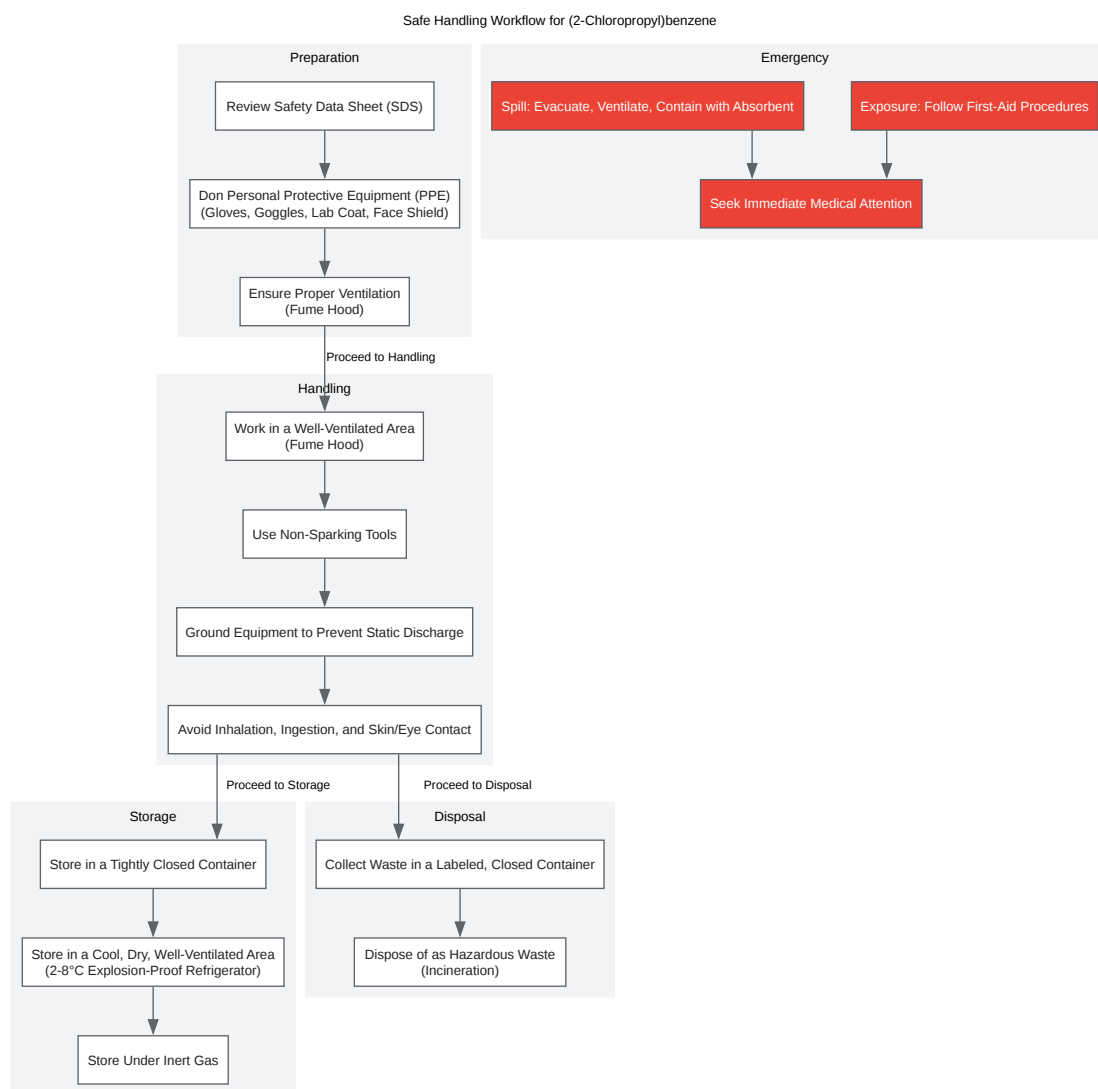
- Waste Treatment: The recommended method of disposal is to send the material to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
- Regulatory Compliance: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste

regulations for complete and accurate classification.<sup>[4]</sup>

- Container Disposal: Handle empty containers with care as residual vapors are flammable.<sup>[1]</sup>

## Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **(2-Chloropropyl)benzene** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **(2-Chloropropyl)benzene**.

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